

What are the physicochemical properties of Alismoxide

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Compound of Interest

Compound Name: Alismoxide

Cat. No.: B1243908

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An In-depth Technical Guide to the Physicochemical Properties of **Alismoxide**

Introduction

Alismoxide is a sesquiterpenoid natural product isolated from the tubers of *Alisma plantago-aquatica* and the rhizomes of *Alisma orientale*[1][2]. It has garnered interest in the scientific community for its potential biological activities, including inhibitory effects on vascular and bladder smooth muscle contraction, cytostatic action in HeLa cells, and involvement in anti-allergic responses[1]. This technical guide provides a comprehensive overview of the physicochemical properties of **Alismoxide**, detailed experimental protocols for their determination, and an exploration of its known biological signaling pathways, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Alismoxide

The fundamental physicochemical characteristics of **Alismoxide** are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods and potential therapeutic applications.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₆ O ₂	[1][3][4][5][6]
Molecular Weight	238.37 g/mol	[1][3][4][5][6]
Appearance	Oil, Solid (White to off-white), Colorless amorphous crystals or white powder	[1][3][7]
Melting Point	140-142 °C	
Boiling Point	343.2 ± 42.0 °C at 760 mmHg	
Density	1.0 ± 0.1 g/cm ³	
Flash Point	153.9 ± 22.5 °C	
XLogP3-AA (Lipophilicity)	2.1	[5]
Hydrogen Bond Donor Count	2	[5]
Purity	≥98%	[1][6][8]

Solubility and Storage

Understanding the solubility and stability of **Alismoxide** is critical for its handling, formulation, and experimental use.

Solvent	Solubility	Reference
Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Methanol, Ethanol	[1][7]
DMSO	≥ 31 mg/mL (130.05 mM)	[3]

Storage Recommendations: For long-term preservation of its integrity, **Alismoxide** should be stored under specific conditions. As a powder, it is stable for up to 3 years at -20°C and for 2 years at 4°C[3]. When dissolved in a solvent, stock solutions should be stored at -80°C for up

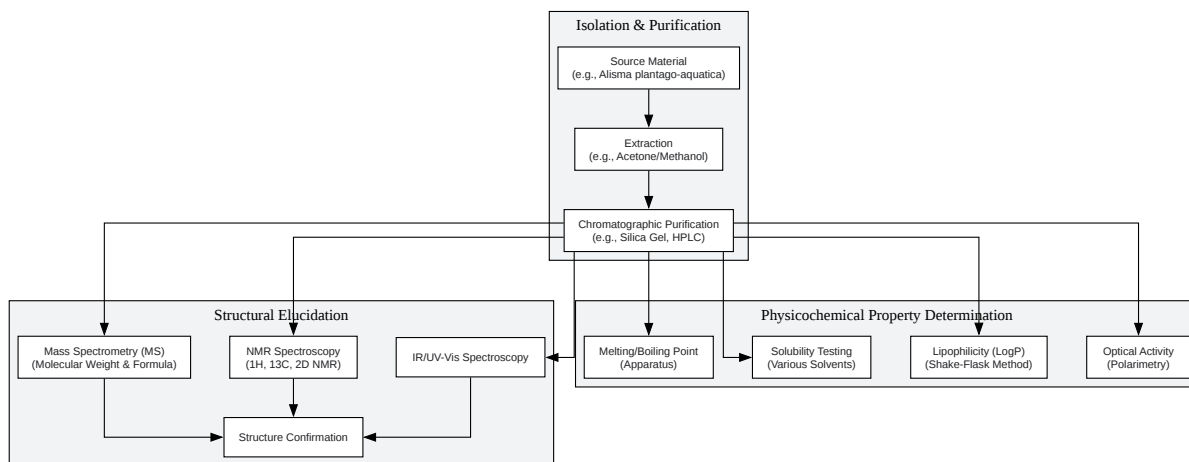
to 2 years or at -20°C for up to 1 year[3][8]. It is advisable to prepare and use solutions on the same day or to store them as aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles[1][3]. Before use, the product should be allowed to equilibrate to room temperature for at least one hour[1].

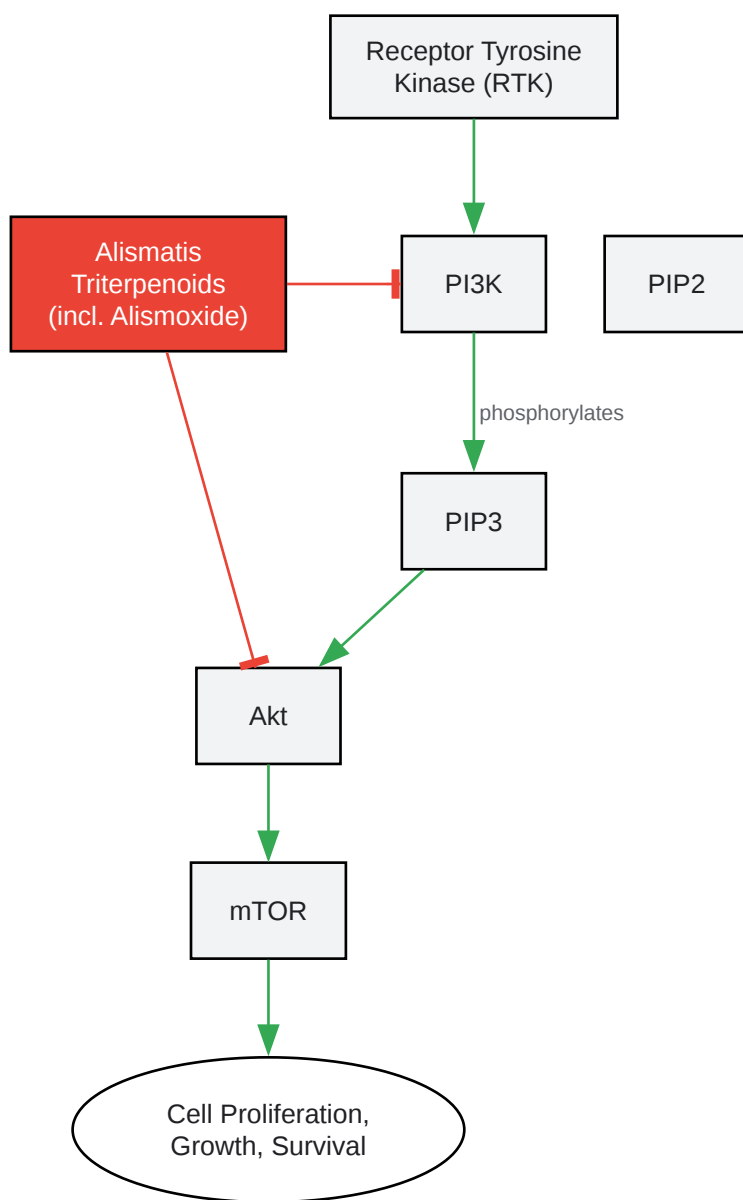
Experimental Protocols

The determination of the physicochemical properties of natural products like **Alismoxide** involves a series of standardized experimental procedures. While specific protocols for **Alismoxide** are not extensively detailed in publicly available literature, the following represents general and widely accepted methodologies in natural product chemistry.

General Workflow for Physicochemical Characterization

The process begins with the isolation and purification of the compound, followed by a battery of tests to determine its structural and physical properties.







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